

# The chemical structure and properties of 1-Octacosanol

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## Compound of Interest

Compound Name: 1-Octacosanol

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## 1-Octacosanol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**1-Octacosanol** is a long-chain aliphatic primary fatty alcohol that is a prominent constituent of various plant waxes, notably sugarcane wax, rice bran wax, and beeswax.[1][2][3] As the major component of policosanol, a mixture of long-chain fatty alcohols, **1-octacosanol** has garnered significant scientific interest for its diverse biological activities and potential therapeutic applications.[4][5][6] This technical guide provides a detailed overview of the chemical structure, physicochemical properties, biological activities, and relevant experimental methodologies of **1-octacosanol**, tailored for professionals in research and drug development.

### Chemical Structure and Identification

**1-Octacosanol** is a saturated fatty alcohol with a 28-carbon backbone. Its chemical structure is characterized by a hydroxyl group (-OH) at one end of the straight aliphatic chain.

Systematic and Common Identifiers:

Identifier	Value
IUPAC Name	Octacosan-1-ol[1]
Chemical Formula	C <sub>28</sub> H <sub>58</sub> O[1][7]
CAS Number	557-61-9[1]
Molecular Weight	410.8 g/mol [1]
Synonyms	n-Octacosanol, Octacosyl alcohol, Montanyl alcohol, Cluytyl alcohol[1][3]

## Physicochemical Properties

The physical and chemical properties of **1-octacosanol** are summarized in the table below. Its long aliphatic chain renders it insoluble in water but soluble in organic solvents.[2][3]

Property	Value	Reference
Appearance	White crystalline powder	[1]
Melting Point	83.2 - 83.4 °C (181.9 °F)	[1]
Boiling Point	200 - 250 °C at 1 mmHg (sublimes)	[1]
Solubility	Insoluble in water; Soluble in low molecular-weight alkanes and chloroform	[2][3]
Kovats Retention Index	3110.6, 3118.1, 3120 (Semi-standard non-polar)	[1]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **1-octacosanol**.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR (90 MHz, 55°C):

- Shifts (ppm): 0.88, 1.27, 1.38[1]
- $^{13}\text{C}$  NMR (50.18 MHz,  $\text{CDCl}_3$ ):
  - Shifts (ppm): 14.12, 22.70, 25.75, 29.37, 29.45, 29.63, 29.71, 31.94, 32.84, 63.13[1]

## Mass Spectrometry (MS)

The mass spectrum of **1-octacosanol** provides information about its molecular weight and fragmentation pattern. The NIST WebBook provides reference mass spectral data for **1-octacosanol**.<sup>[7]</sup>

## Infrared (IR) Spectroscopy

The IR spectrum of **1-octacosanol** exhibits characteristic absorption bands for O-H stretching of the alcohol group and C-H stretching of the long alkyl chain.

## Biological Activities and Signaling Pathways

**1-Octacosanol** has been reported to exhibit a range of biological effects, making it a molecule of interest for pharmaceutical and nutraceutical applications.<sup>[4][5]</sup> Its mechanisms of action often involve the modulation of key cellular signaling pathways.<sup>[4][5][8]</sup>

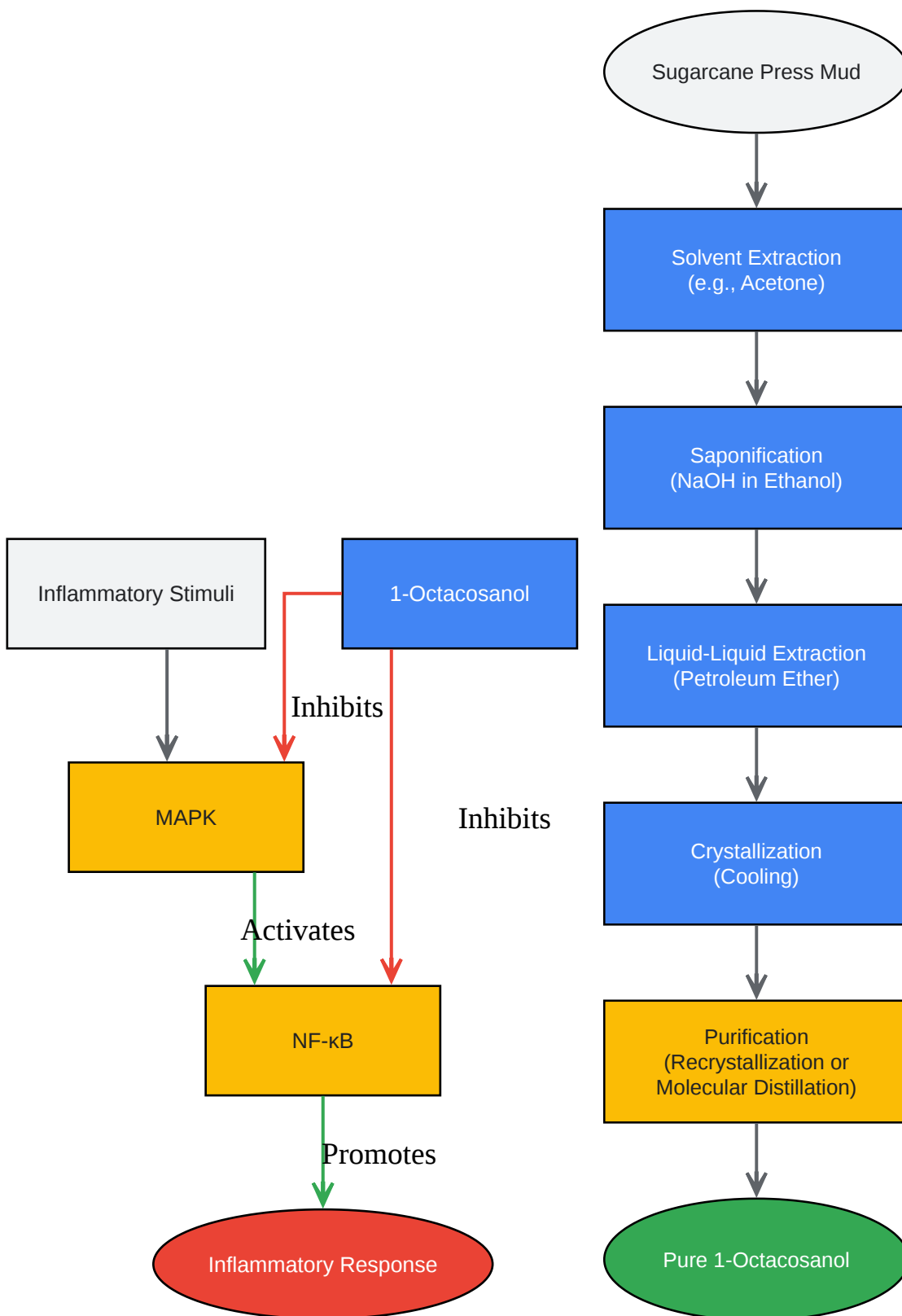
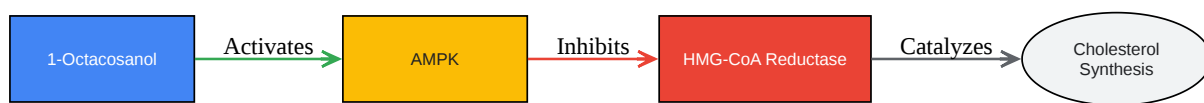
Key Biological Activities:

- Cholesterol-Lowering Effects: **1-Octacosanol** has been shown to lower cholesterol levels.<sup>[4][6]</sup>
- Anti-inflammatory Properties: It exhibits anti-inflammatory effects, potentially through the inhibition of the MAPK/NF- $\kappa$ B signaling pathway.<sup>[5][9]</sup>
- Antioxidant Activity: Studies have demonstrated the antioxidant capabilities of **1-octacosanol**.<sup>[5][10]</sup>
- Neuroprotective Effects: It has been investigated for its potential in managing neurodegenerative conditions like Parkinson's disease.<sup>[1][2]</sup>

- Anti-fatigue and Ergogenic Properties: **1-Octacosanol** is also known for its anti-fatigue effects and its potential to improve exercise performance.[\[5\]](#)

## Key Signaling Pathways

The biological effects of **1-octacosanol** are mediated through the regulation of several signaling pathways.



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